

# Safeguarding Your Research: A Comprehensive Guide to Handling IR-825

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For Immediate Implementation by Laboratory Personnel

This document provides crucial safety and logistical information for the handling of the near-infrared fluorescent dye, **IR-825** (CAS 1558079-49-4). Adherence to these guidelines is essential for ensuring personnel safety and maintaining the integrity of your research. This guide is intended for researchers, scientists, and drug development professionals.

## **Essential Safety & Handling Information**

While the Safety Data Sheet (SDS) for **IR-825** from MedKoo Biosciences indicates that it is not classified as a hazardous substance or mixture under the OSHA Hazard Communication Standard, it is imperative to handle all laboratory chemicals with a high degree of caution. The following tables summarize the key safety and handling parameters for **IR-825**.

Table 1: Personal Protective Equipment (PPE) for Handling IR-825



PPE Category	Recommendation	Rationale & Best Practices
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended). Double- gloving is advised, especially when handling stock solutions.	IR-825 is often dissolved in Dimethyl Sulfoxide (DMSO). DMSO can facilitate the absorption of substances through the skin. Neoprene and butyl rubber gloves show good resistance to DMSO. Always inspect gloves for any signs of degradation or perforation before use. Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from accidental splashes of the dye solution.
Skin and Body Protection	A standard laboratory coat should be worn at all times.	Prevents contamination of personal clothing and minimizes skin contact.
Respiratory Protection	Generally not required when handling small quantities in a well-ventilated area. If creating aerosols or handling large quantities of the powder, a dust mask is recommended.	Minimizes the inhalation of the powdered dye.

Table 2: IR-825 Chemical and Physical Properties



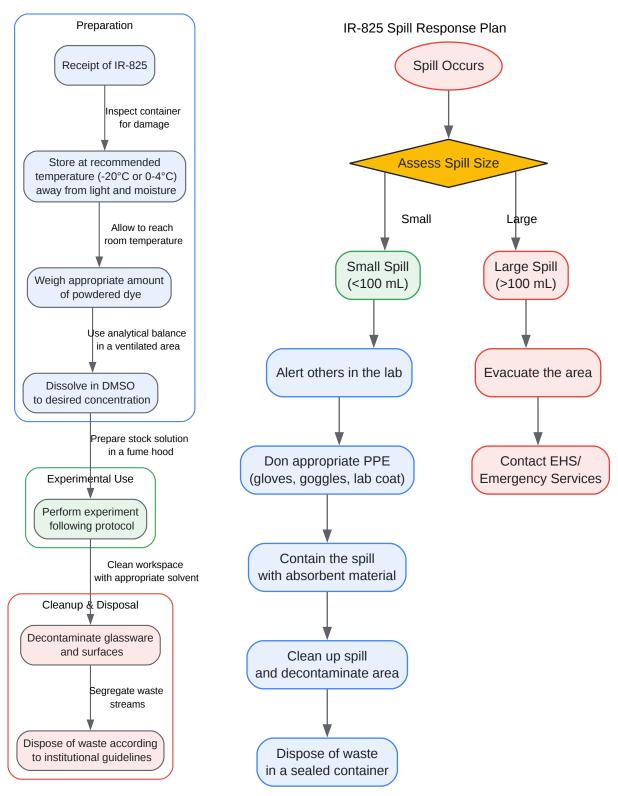
Property	Value
CAS Number	1558079-49-4
Appearance	Solid powder
Solubility	Soluble in DMSO.[1] Slightly soluble in ethanol and dimethylformamide.
Storage Temperature	Short term (days to weeks): 0 - 4°C. Long term (months to years): -20°C.[1]
Store in a dry, dark place. Protect fro and light. Stock solutions should be solved to 6 months) or -20°C (month).[2]	

## **Procedural Guidance: Safe Handling Workflow**

The following diagram outlines the standard operating procedure for the safe handling of **IR-825**, from receipt to disposal.



#### Safe Handling Workflow for IR-825



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### References

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